

3,5,5-Trimethylhexanoyl chloride synonyms and trade names

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Compound of Interest

Compound Name: 3,5,5-Trimethylhexanoyl chloride

Cat. No.: B1295747

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An In-depth Technical Guide to **3,5,5-Trimethylhexanoyl Chloride**: Synonyms and Trade Names

Introduction

3,5,5-Trimethylhexanoyl chloride is a specialty chemical intermediate, primarily utilized in the synthesis of various organic compounds, including pharmaceuticals and other fine chemicals. Its reactive acyl chloride group makes it a versatile building block in organic chemistry. Accurate identification of this compound is crucial for researchers, scientists, and professionals in drug development and chemical manufacturing. This guide provides a comprehensive overview of its synonyms and available trade names to ensure clarity and precision in scientific and commercial contexts.

Chemical Identity

To understand the various names associated with this compound, it is essential to first define its chemical structure and key identifiers.

- IUPAC Name: **3,5,5-Trimethylhexanoyl chloride**
- CAS Number: 36727-29-4
- Molecular Formula: C₉H₁₇ClO
- Molecular Weight: 176.68 g/mol

- Chemical Structure:

Synonyms and Trade Names

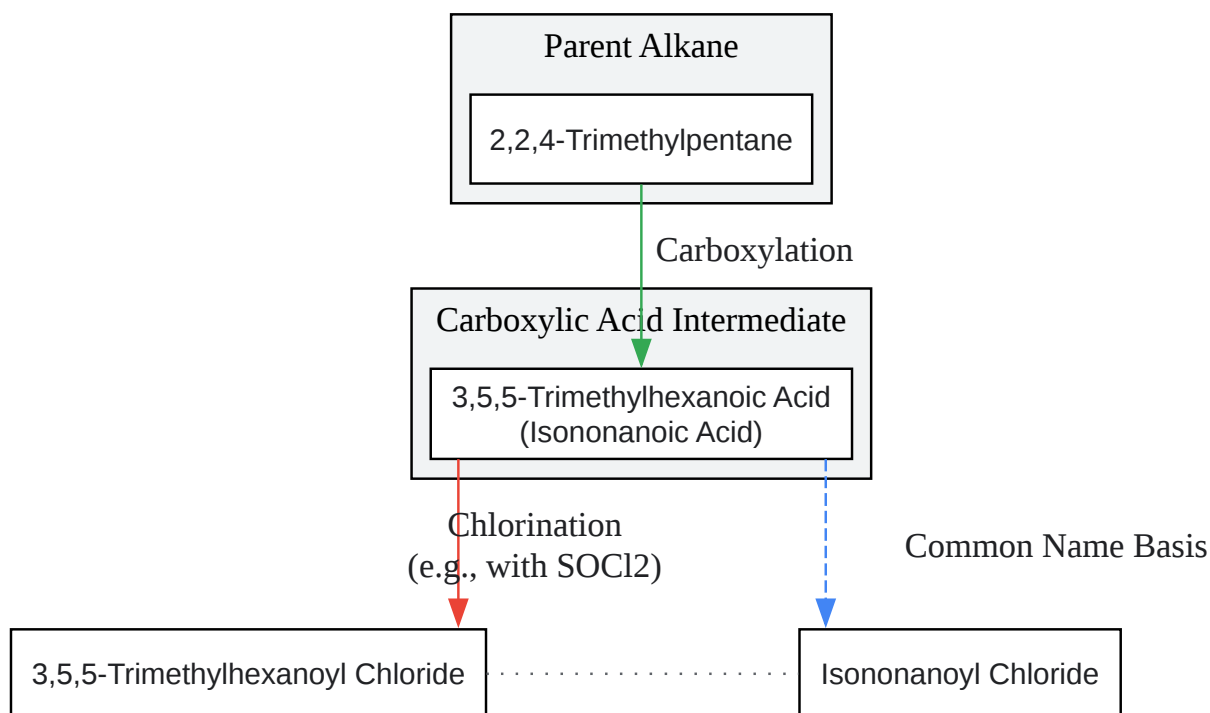
The following table summarizes the known synonyms and trade names for **3,5,5-Trimethylhexanoyl chloride**. These names are often used interchangeably in technical literature, patents, and commercial listings.

Type	Name	Notes
Synonym	3,5,5-Trimethylhexanoic acid chloride	Emphasizes the derivation from 3,5,5-trimethylhexanoic acid.
Synonym	Isononanoyl chloride	A common name that can sometimes be ambiguous, as "isononyl" can refer to other isomers.
Synonym	3,5,5-trimethyl-1-hexanoyl chloride	A more explicit, though less common, numbering of the hexanoyl chain.

Note: While "Isononanoyl chloride" is a frequently used synonym, it is important for researchers to verify the specific isomer, as other structural isomers of nonanoyl chloride exist.

Logical Relationships in Naming

The various names for this compound are derived from its chemical structure. The following diagram illustrates the logical flow from the parent alkane to the final acyl chloride, highlighting the basis for its different synonyms.



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Caption: Derivation of **3,5,5-Trimethylhexanoyl chloride** nomenclature.

Conclusion

For professionals in research and drug development, the precise identification of chemical reagents is paramount. While **3,5,5-Trimethylhexanoyl chloride** is the most accurate IUPAC-derived name, it is crucial to be familiar with synonyms such as 3,5,5-Trimethylhexanoic acid chloride and the common, albeit less specific, name Isononanoyl chloride. When procuring or referencing this chemical, cross-referencing with the CAS number (36727-29-4) is the most reliable method to ensure the correct compound is being used, thereby avoiding potential errors in experimental setups and chemical synthesis.

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